Technical Guide: Physicochemical Profiling & Lipophilicity of Phenoxy-Substituted Indoles

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Compound of Interest

Compound Name:	*1-methyl-5-phenoxy-1H-indole-2-carbohydrazide*
CAS No.:	*732251-06-8*
Cat. No.:	*B2541749*

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Executive Summary

Phenoxy-substituted indoles represent a privileged structural motif where the lipophilic, electron-rich phenoxy group modulates the indole core's electronic density and steric profile. This modification significantly alters the Partition Coefficient (LogP), a determinant of Blood-Brain Barrier (BBB) permeability and ADME (Absorption, Distribution, Metabolism, Excretion) behavior. This guide provides a rigorous analysis of their synthesis, physical states, and experimental determination of lipophilicity, moving beyond calculated values (cLogP) to field-validated protocols.

Chemical Architecture & Synthesis

The introduction of a phenoxy group (

) onto the indole ring creates a unique electronic environment.

- Electronic Effect: The oxygen atom acts as a

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-acceptor (inductive withdrawal) but a strong

-donor (resonance). This increases electron density at the C3 position, making the scaffold highly reactive toward electrophilic aromatic substitution.[1]

- Conformational Flexibility: Unlike rigid phenyl-indoles, the ether linkage allows the phenoxy ring to rotate, facilitating "induced fit" binding in hydrophobic pockets (e.g., NNIBP of HIV-1 RT).

Synthesis Workflows

The regio-placement of the phenoxy group is dictated by the starting material. Two primary routes are dominant: Fischer Indole Synthesis (for 5- or 6-phenoxy derivatives) and Transition Metal Catalysis (for C2/C3 functionalization).

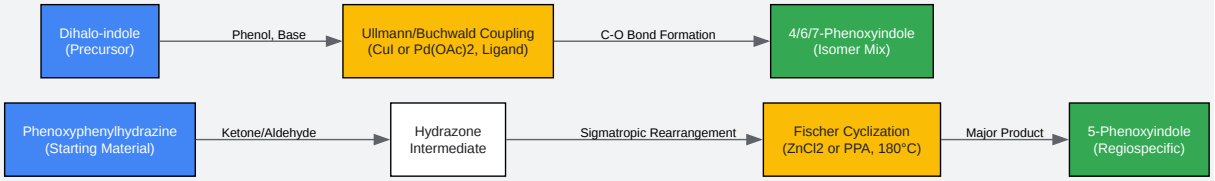

Figure 1: Divergent Synthetic Pathways for Regioisomeric Phenoxyindoles

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Physicochemical Properties[2][3][4][5][6][7][8]

The physical state of phenoxyindoles is governed by intermolecular

stacking disrupted by the flexible ether linkage. Unlike the high-melting parent indole (

), phenoxy derivatives often exhibit higher melting points due to increased molecular weight, though this is offset by crystal lattice disruption.

Table 1: Physical Constants of Selected Phenoxy Indoles

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Data aggregated from experimental synthesis reports and derivative studies.

Compound	Position of -OPh	Physical State	Melting Point (°C)	Solubility (Water)	Solubility (Organic)
5-Phenoxyindole	C5	Solid (Crystalline)	95 - 98	Low (<0.1 mg/mL)	High (DMSO, DCM)
4-Phenoxyindole	C4	Solid (Needles)	82 - 85	Negligible	High (MeOH, EtOAc)
6-Phenoxyindole	C6	Solid (Powder)	90 - 92	Negligible	High (Acetonitrile)
5-Phenoxy-3-carboxylic acid	C5 (Functionalized)	Solid	>210 (Dec)	Moderate (pH >8)	Moderate (DMSO)

Key Insight: The solubility profile is strictly lipophilic. For biological assays, stock solutions must be prepared in DMSO (dimethyl sulfoxide) at 10-20 mM, as aqueous precipitation occurs rapidly above

.

Lipophilicity (LogP) Deep Dive

Lipophilicity is the defining characteristic of this class. The phenoxy group adds significant hydrophobicity, typically increasing the LogP by 1.5 – 2.0 units relative to the unsubstituted indole (Indole LogP

).

Theoretical vs. Experimental

- cLogP (Calculated): Often overestimates lipophilicity because it treats the molecule as rigid planar systems, ignoring the solvation shell disruption caused by the ether oxygen.

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- eLogP (Experimental): Essential for accurate BBB prediction.
  - Target Range for CNS Drugs:

    .
  - Phenoxyindole Range: Typically

    (depending on other substituents).

Case Study: SAR & Lipophilicity

In Alzheimer's research, 5-phenoxyindole derivatives are used to inhibit amyloid-beta aggregation. The lipophilicity correlates directly with the ability to penetrate the CNS and intercalate into amyloid fibrils.

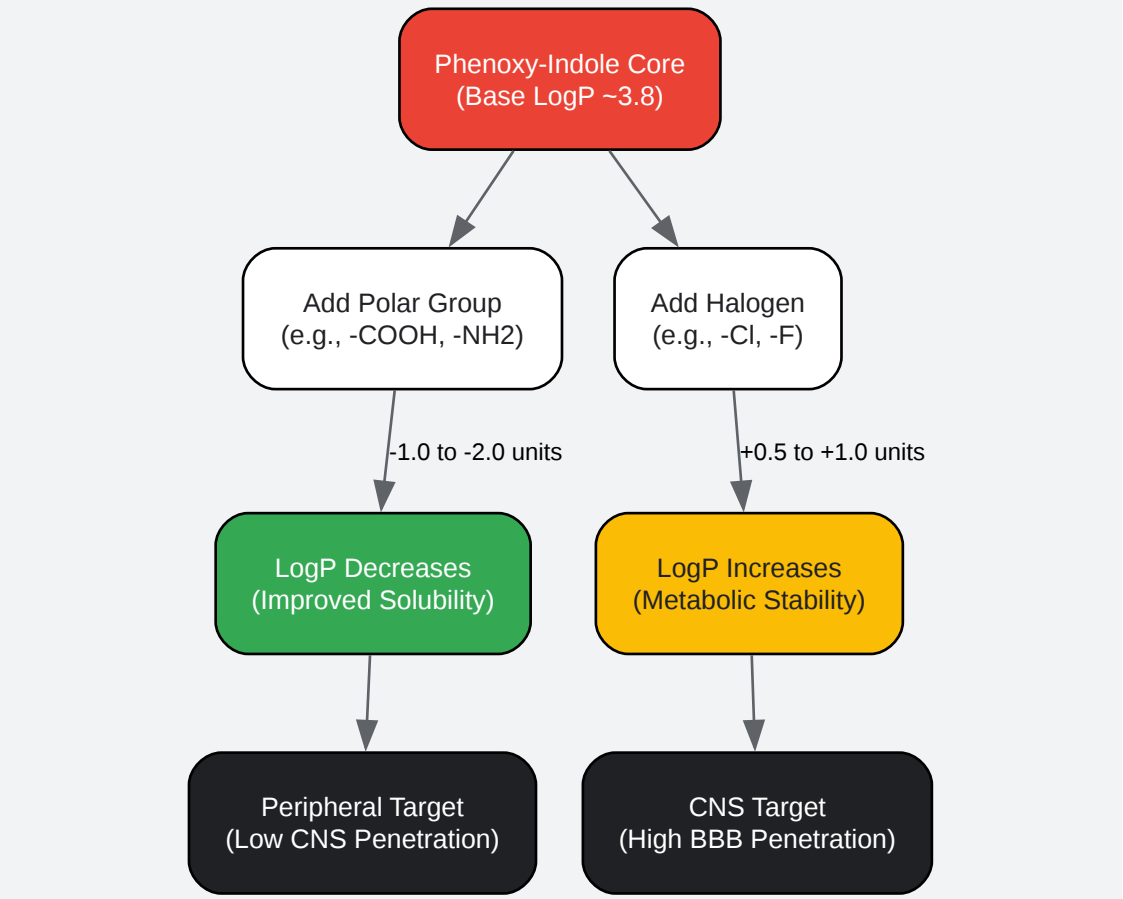

Figure 2: Structure-Lipophilicity Relationships (SLR) in Phenoxyindoles

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Experimental Protocols

To ensure data integrity, use the RP-HPLC Method for LogP determination. It is superior to the "Shake-Flask" method for these compounds due to their low aqueous solubility and tendency to form emulsions.

Protocol A: RP-HPLC Determination of LogP

Principle: Retention time (

) on a C18 column correlates linearly with LogP for structurally related compounds.

Materials:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax,

  ,

).
- Mobile Phase: Methanol/Water (Isocratic 70:30 or 60:40) buffered to pH 7.4 (MOPS or Phosphate).
- Standards: Indole (2.14), Naphthalene (3.30), Phenanthrene (4.46), DDT (6.91).

Procedure:

- Dead Time Determination: Inject Uracil or Sodium Nitrate to determine dead time (

).
- Standard Calibration: Inject standard mixture and record retention times (

). Calculate capacity factor

  :
- Curve Fitting: Plot

  vs. Literature LogP. Ensure

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.[2]

- Sample Run: Inject phenoxyindole sample (

  in MeOH).

- Calculation: Interpolate the sample's LogP from the calibration curve.

Protocol B: Shake-Flask (Validation Only)

Use only if HPLC is unavailable or for validating a new derivative series.

- Phase Saturation: Saturate 1-octanol with phosphate buffer (pH 7.4) and vice-versa for 24 hours.
- Equilibration: Dissolve compound in the octanol phase. Add equal volume of aqueous phase.
- Agitation: Shake for 4 hours at

  . Centrifuge to break emulsion.

- Quantification: Measure concentration in both phases using UV-Vis spectroscopy (

  for indoles).

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